Protocol for dissolving and storing ISX-3 compound

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Compound of Interest

Compound Name: *ISX-3*

Cat. No.: *B11446137*

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Application Notes and Protocols for ISX-3

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the dissolution and storage of the small molecule compound **ISX-3**. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring accurate and reproducible experimental results.

Compound Information

A summary of the key chemical properties of **ISX-3** is presented in Table 1. This information is essential for accurate preparation of stock solutions and for understanding the compound's characteristics.

Table 1: Chemical Properties of **ISX-3**

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Property	Value	Source
CAS Number	912789-08-3	[1]
Molecular Formula	$C_{16}H_{15}ClN_4O_2$	[1]
Molecular Weight	330.77 g/mol	[1]
Appearance	Solid, off-white to light yellow	[1]

Solubility Data

The solubility of **ISX-3** in dimethyl sulfoxide (DMSO) has been determined. It is recommended to use anhydrous, high-purity DMSO for the preparation of stock solutions. The use of hygroscopic (water-absorbent) DMSO can negatively impact the solubility of the compound.[1]

Table 2: Solubility of **ISX-3**

Solvent	Concentration	Molarity	Notes	Source
DMSO	100 mg/mL	302.32 mM	Ultrasonic treatment is required for complete dissolution.	[1]

Note: The solubility of **ISX-3** in aqueous buffers such as water or PBS, and in other organic solvents like ethanol, has not been reported in the reviewed literature.

Experimental Protocols

Preparation of a 10 mM **ISX-3** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ISX-3** in DMSO.

Materials:

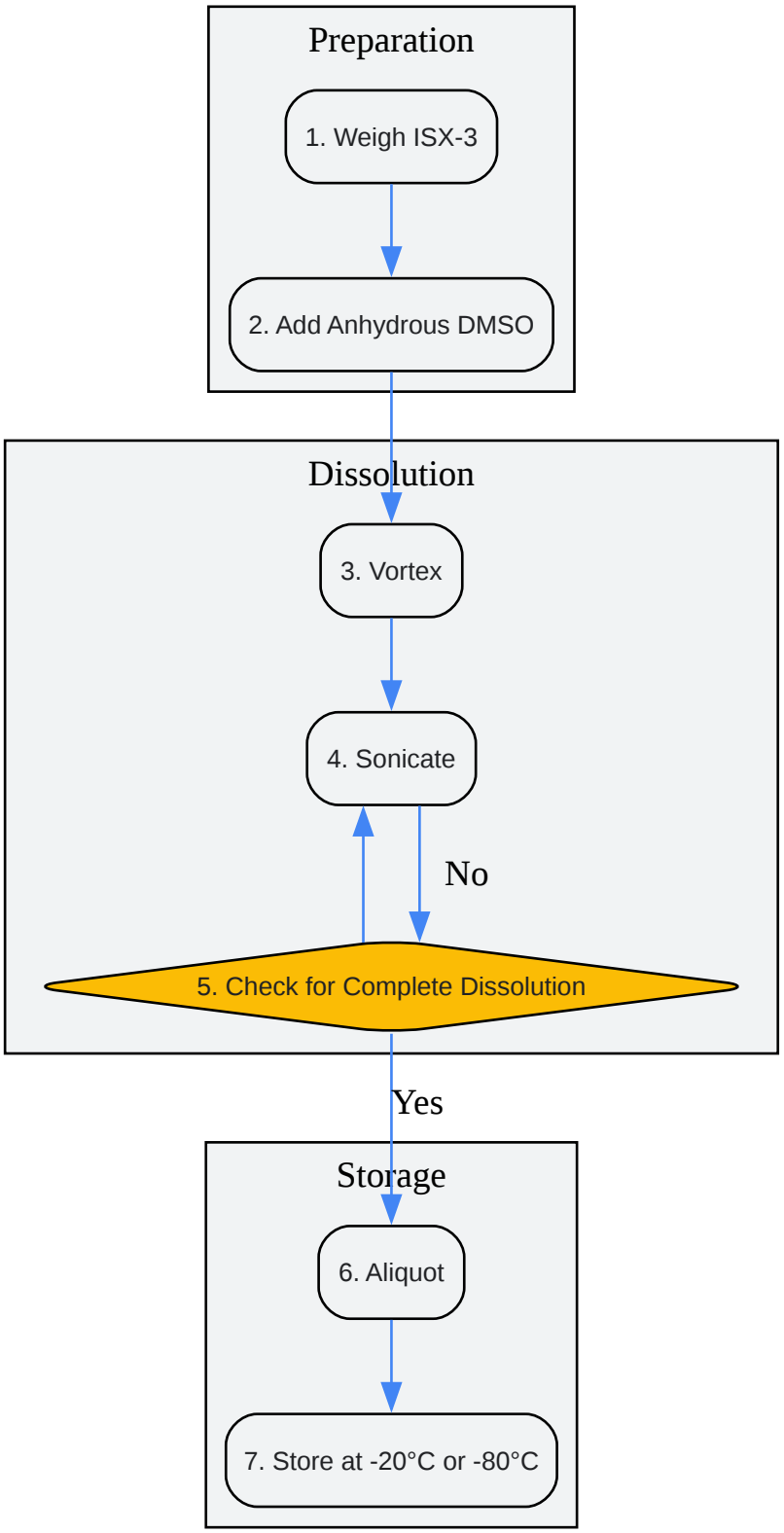
- **ISX-3** solid compound (CAS 912789-08-3)

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- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Ultrasonic water bath
- Vortex mixer
- Sterile pipette tips

Workflow for Preparing **ISX-3** Stock Solution:

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Figure 1: Workflow for the preparation of an **ISX-3** stock solution.

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Procedure:

- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh the desired amount of **ISX-3** solid into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.3077 mg of **ISX-3**.
- Adding Solvent:
  - Add the calculated volume of anhydrous, high-purity DMSO to the tube containing the **ISX-3** solid. To continue the example, add 1 mL of DMSO.
- Initial Mixing:
  - Vortex the tube for 1-2 minutes to facilitate initial mixing.
- Sonication:
  - Place the tube in an ultrasonic water bath.
  - Sonicate the solution until the solid is completely dissolved. This may take several minutes.[1] Gentle warming (up to 37°C) can be used in conjunction with sonication if dissolution is difficult.
- Verification of Dissolution:
  - Visually inspect the solution to ensure that no solid particles are visible. The solution should be clear.
- Aliquoting:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage:

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- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Ensure the tubes are tightly sealed. Protect from light.[1]

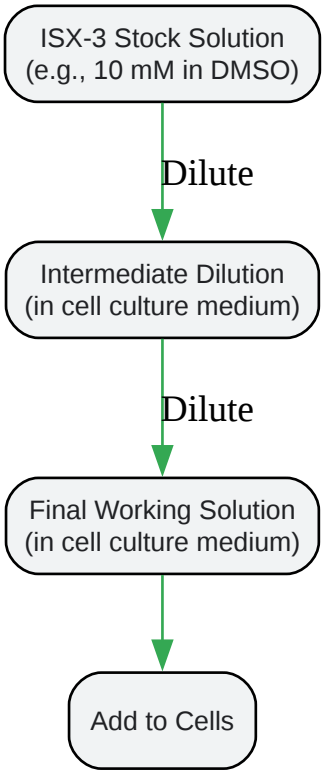
Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells.
- It is recommended to perform a vehicle control experiment using the same final concentration of DMSO in the medium to account for any solvent effects.
- To avoid precipitation of the compound, it is advisable to perform serial dilutions of the DMSO stock solution in the cell culture medium.

Dilution Workflow:



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Figure 2: Workflow for the preparation of a working solution of **ISX-3**.

Storage and Stability

Proper storage of both the solid compound and its stock solutions is critical for maintaining its chemical integrity and biological activity.

Table 3: Recommended Storage Conditions for **ISX-3**

Form	Temperature	Duration	Light Conditions	Source
Solid	4°C	Not specified	Protect from light	[1]
Stock Solution in DMSO	-20°C	1 month	Protect from light	[1]
Stock Solution in DMSO	-80°C	6 months	Protect from light	[1]

Key Recommendations:

- Solid Compound: Store the solid **ISX-3** compound at 4°C and protect it from light.[1]
- Stock Solutions: Store aliquots of the **ISX-3** stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing of stock solutions can lead to compound degradation and precipitation. It is highly recommended to store the stock solution in single-use aliquots.
- Light Protection: **ISX-3** is light-sensitive.[1] All forms of the compound should be stored in light-protecting containers or in a dark environment.

Safety Precautions

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As a specific Safety Data Sheet (SDS) for **ISX-3** is not publicly available, general laboratory safety precautions for handling chemical compounds should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **ISX-3** in its solid form or in solution.
- Ventilation: Handle the solid compound and concentrated stock solutions in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.
- Avoid Contact: Avoid direct contact with the skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.
- Disposal: Dispose of unused compound and solutions in accordance with local, state, and federal regulations for chemical waste.

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References

- 1. medchemexpress.com [medchemexpress.com]
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